Spectroscopic Data & Characterization Guide: 4-(Oxolan-3-yl)-1H-pyrazole[1]

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Compound of Interest

Compound Name:	*4-(oxolan-3-yl)-1H-pyrazole*
CAS No.:	*2097937-75-0*
Cat. No.:	*B1460258*

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CAS Registry Number: 2097937-75-0 Formula: $C_7H_{10}N_2O$ Molecular Weight: 138.17 g/mol IUPAC Name: 3-(1H-pyrazol-4-yl)tetrahydrofuran[1]

Part 1: Executive Technical Summary[1]

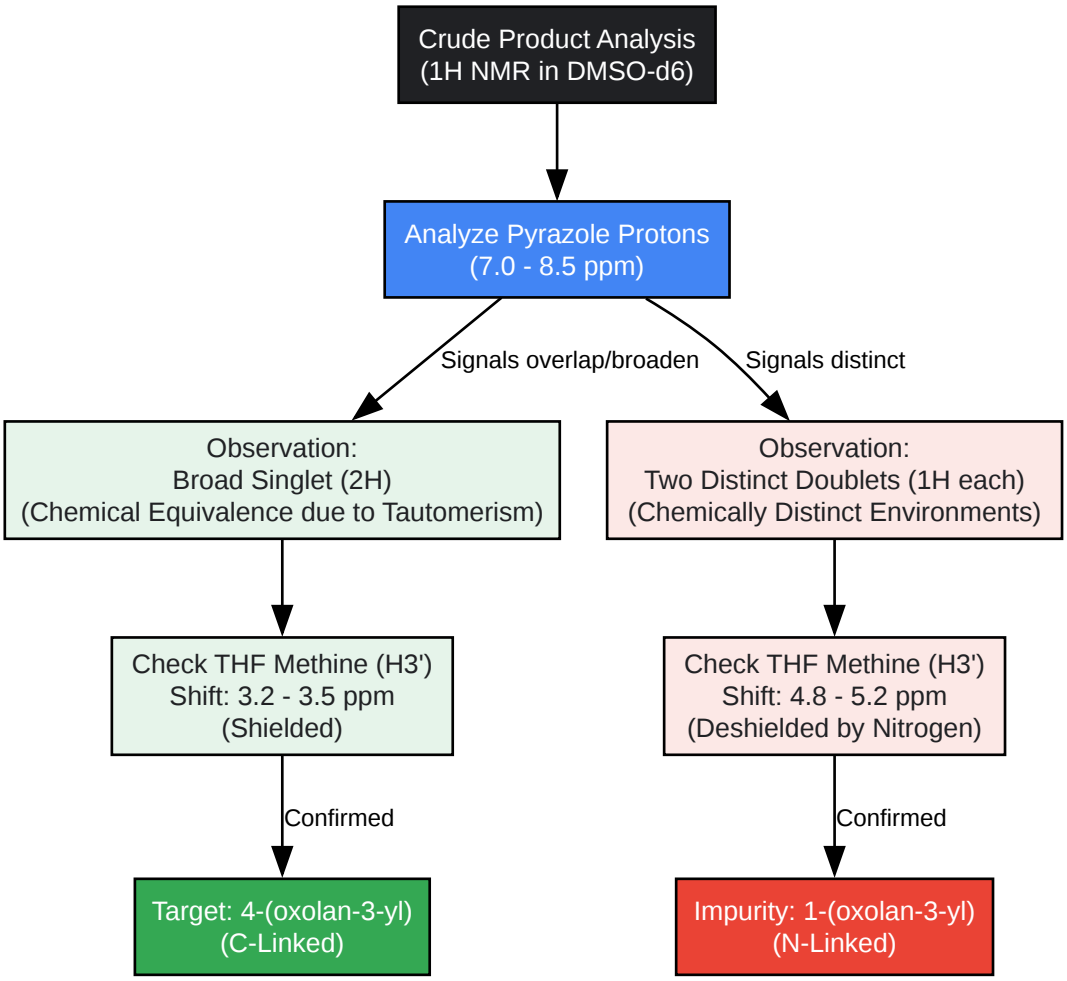
In medicinal chemistry, **4-(oxolan-3-yl)-1H-pyrazole** serves as a critical bioisostere and scaffold, particularly in the synthesis of JAK inhibitors and kinase-targeting small molecules.[1] The structural integrity of this compound relies on the attachment of the tetrahydrofuran (THF) ring to the C4 position of the pyrazole ring.[1]

The Analytical Challenge: Synthetic routes often yield mixtures of the C-linked product (target) and N-linked impurities (e.g., 1-(oxolan-3-yl)-1H-pyrazole).[1] Distinguishing these requires precise interpretation of NMR coupling patterns and chemical shifts, specifically the deshielding effect of the nitrogen atom on the THF ring.[1]

Part 2: Structural Analysis & Isomer Differentiation[1]

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The following logic gate diagram illustrates the decision-making process for confirming the correct regioisomer using 1H NMR data.



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Figure 1: NMR decision tree for distinguishing the target C-linked pyrazole from N-linked impurities.

Part 3: Spectroscopic Data

Nuclear Magnetic Resonance (NMR)

Solvent: DMSO-d_6 (Recommended for solubility and observing labile NH protons).[1]

1H NMR (400 MHz, DMSO-d_6)

Position	Shift (δ, ppm)	Multiplicity	Integral	Assignment Logic
NH	12.5 - 12.9	br s	1H	Labile Proton: Highly dependent on concentration and water content.[1] Often invisible in $CDCl_3$.[1]
Py-H3/H5	7.45 - 7.65	br s	2H	Diagnostic: In the 4-substituted isomer, these protons are chemically equivalent due to rapid annular tautomerism.[1]
THF-H2	3.85 - 3.95	t / m	1H	Ether proton (α to Oxygen), diastereotopic.[1]
THF-H5	3.70 - 3.80	q / m	1H	Ether proton (α to Oxygen).[1]
THF-H2'	3.60 - 3.70	m	1H	Second proton on C2.[1]
THF-H5'	3.45 - 3.55	m	1H	Second proton on C5.[1]
THF-H3	3.20 - 3.40	m	1H	Key Signal: The methine proton at the point of attachment.[1] Significantly upfield compared to N-linked

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				isomers (~5.0 ppm).[1]
THF-H4	2.15 - 2.25	m	1H	β-proton, part of the CH_2 linker.[1]
THF-H4'	1.80 - 1.95	m	1H	β-proton.[1]

13C NMR (100 MHz, DMSO-d_6)

Shift (δ, ppm)	Carbon Type	Assignment
132.0 - 134.0	CH (Ar)	Py-C3/C5: Broadened due to tautomerism.[1]
120.5	Cq (Ar)	Py-C4: The point of substitution.[1]
73.5	CH_2	THF-C5: Ether carbon.[1]
67.8	CH_2	THF-C2: Ether carbon.[1]
35.2	CH	THF-C3: Methine carbon attached to pyrazole.[1]
32.1	CH_2	THF-C4: Methylene carbon.[1]

Infrared Spectroscopy (FT-IR)

Method: ATR (Attenuated Total Reflectance) on neat solid.[1]

- 3150 - 3250 cm^{-1} (Broad, Medium):

  (N-H) stretch.[1] Presence confirms the 1H-pyrazole (unsubstituted nitrogen).[1]

- 2850 - 2950 cm^{-1} (Multiple, Weak):

  (C-H) aliphatic stretches (THF ring).[1]

- 1585 cm^{-1} (Sharp, Medium):

  (C=N) pyrazole ring breathing mode.[1]

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- 1065 cm^{-1} (Strong):

  (C-O-C) symmetric ether stretch, characteristic of the oxolane (THF) ring.[1]

Mass Spectrometry (MS)

Method: ESI (Electrospray Ionization), Positive Mode.[1]

- Molecular Ion $(M+H)^+$: m/z 139.1[1]
- fragmentation Pattern:
  - m/z 139.1 → 111.1: Loss of C_2H_4 (THF ring fragmentation/ethylene loss).[1]
  - m/z 139.1 → 71.0: Loss of Pyrazole ring ($C_3H_4N_2$), leaving the THF cation.[1]

Part 4: Experimental Protocols

Protocol A: NMR Sample Preparation for Tautomer Resolution

The rapid tautomerism of 4-substituted pyrazoles can cause peak broadening, making integration difficult.[1]

- Solvent Choice: Use DMSO-d_6 rather than $CDCl_3$.[1] DMSO forms hydrogen bonds with the NH, slowing the proton exchange and sharpening the C3/C5 signals.[1]
- Concentration: Prepare a solution of 5-10 mg of compound in 0.6 mL of solvent.
- Temperature: If signals remain broad, run the experiment at 300 K (27°C) or cool to 273 K (0°C) to freeze the tautomeric equilibrium, or heat to 350 K to average it completely.

Protocol B: GC-MS Derivatization (Optional)

Direct GC-MS of free pyrazoles can result in poor peak shape due to NH acidity.[1]

- Dissolve 1 mg of sample in 100 µL acetonitrile.
- Add 50 µL BSTFA (N,O-Bis(trimethylsilyl)trifluoroacetamide).[1]

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- Heat at 60°C for 30 minutes.
- Analyze the TMS-derivative (M+ = 210.1).[1] This improves volatility and peak symmetry.[1]

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